

Hexamethyldistannane: A Technical Guide to Safety, Handling, and Toxicity

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Compound of Interest

Compound Name: *Hexamethyldistannane*

Cat. No.: *B1337061*

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Introduction

Hexamethyldistannane ($(\text{CH}_3)_3\text{SnSn}(\text{CH}_3)_3$), also known as trimethyltin dimer, is an organotin compound utilized as a reagent in various chemical syntheses, including the preparation of other organotin compounds.^{[1][2]} Its utility in research and development is significant; however, its high toxicity necessitates a thorough understanding of its safety, handling, and toxicological properties. This guide provides an in-depth overview for laboratory personnel, consolidating critical data and outlining best practices for its safe use.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **hexamethyldistannane** is foundational to its safe handling and storage. This colorless, low-melting solid or liquid is sensitive to air and moisture.^[1]

Property	Value	Reference
Molecular Formula	C ₆ H ₁₈ Sn ₂	[2]
Molecular Weight	327.63 g/mol	
Physical State	Solid or Liquid	[2]
Appearance	Colorless	[3]
Melting Point	23-24 °C (73.4-75.2 °F)	[4]
Boiling Point	182 °C (359.6 °F) at 756 mmHg	[4]
Density	1.58 g/mL at 20 °C	[3]
Flash Point	62 °C (143.6 °F) - Closed Cup	[4]
Solubility	Not miscible or difficult to mix in water.	[3]
Vapor Pressure	1.35 mmHg at 25°C	[3]

Hazard Identification and Classification

Hexamethyldistannane is classified as a highly toxic substance. Its primary hazards are acute toxicity through oral, dermal, and inhalation routes. It is also very toxic to aquatic life with long-lasting effects.[\[4\]](#)[\[5\]](#)

Hazard Class	Category	GHS Hazard Statement
Acute Toxicity, Oral	2	H300: Fatal if swallowed
Acute Toxicity, Dermal	1	H310: Fatal in contact with skin
Acute Toxicity, Inhalation	2	H330: Fatal if inhaled
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Danger[\[2\]](#)

Hazard Pictograms:[\[2\]](#)

- GHS06: Skull and crossbones (Acute Toxicity - Fatal or Toxic)
- GHS09: Environment (Hazardous to the Aquatic Environment)

Safe Handling and Storage

Given its high toxicity and reactivity, stringent adherence to safety protocols during handling and storage is paramount.

Engineering Controls

- Ventilation: All work with **hexamethyldistannane** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#) Local exhaust ventilation is essential to minimize inhalation exposure.
- Containment: Operations should be designed to minimize the potential for spills and releases. The use of secondary containment for both storage and experimental work is highly recommended.[\[6\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **hexamethyldistannane**.

PPE Type	Specification	Reference
Hand Protection	Neoprene or nitrile rubber gloves.	[2]
Eye/Face Protection	Chemical safety goggles. A face shield should be worn where there is a risk of splashing.	[2]
Skin and Body Protection	A lab coat, and for larger quantities or higher risk operations, chemical-resistant overalls.	[2]
Respiratory Protection	For situations where inhalation exposure may occur, a NIOSH-certified respirator with an organic vapor/acid gas cartridge is recommended.	[2]

Handling Procedures

- Avoid all contact with eyes, skin, and clothing.[\[2\]](#)
- Do not breathe vapors or mists.[\[2\]](#)
- Ground and bond containers when transferring material to prevent electrostatic discharge.[\[2\]](#)
- Use non-sparking tools.
- Do not eat, drink, or smoke in areas where **hexamethyldistannane** is handled or stored.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[4\]](#)
- Store locked up.[\[2\]](#)

- Protect from air and moisture.[\[1\]](#) Some sources recommend storage under a nitrogen atmosphere.[\[4\]](#)
- Store away from incompatible materials, direct sunlight, and sources of heat or ignition.[\[2\]](#)[\[4\]](#)

Toxicity and Exposure Limits

Hexamethyldistannane is acutely toxic and poses a significant health risk upon exposure. The metabolic breakdown of **hexamethyldistannane** is expected to produce trimethyltin compounds, which are known neurotoxins.[\[2\]](#)

Acute Toxicity Data

Route	Species	Value	Reference
Oral LD ₅₀	Rat	7.69 mg/kg	[5]

Routes of Exposure and Symptoms

- Inhalation: Fatal if inhaled.[\[5\]](#) At lower levels, exposure to related trimethyltin compounds may cause coughing, headache, and nausea. Higher-level exposure has been reported to cause cerebral edema.[\[2\]](#)
- Dermal: Fatal in contact with skin.[\[5\]](#) Organotins can be absorbed through the skin, and repeated exposure can lead to significant health hazards.[\[2\]](#)
- Oral: Fatal if swallowed.[\[5\]](#) Ingestion of even a small amount can result in serious health consequences.[\[2\]](#)
- Eye Contact: May cause eye irritation.[\[2\]](#)
- Chronic Exposure: The related compound, trimethylchlorotin, is a cumulative toxin. Symptoms, which can be delayed for up to five days after exposure, may include memory loss, rage, anger, and reduced sexual function.[\[2\]](#)

Occupational Exposure Limits

Organization	TWA	STEL	Notes	Reference
ACGIH	0.1 mg/m ³ (as Sn)	0.2 mg/m ³ (as Sn)	Skin	[2] [4]
NIOSH	0.1 mg/m ³ (as Sn)	-	IDLH: 25 mg/m ³	[3] [4]
OSHA (Vacated)	0.1 mg/m ³ (as Sn)	-	Skin	[4]

Experimental Protocols for Toxicity Assessment

Detailed experimental protocols for the toxicity testing of **hexamethyldistannane** are not readily available in the public domain. However, the cited LD₅₀ value was likely determined following standardized methodologies such as those outlined by the Organisation for Economic Co-operation and Development (OECD). Below are representative protocols based on these guidelines.

Representative Protocol for Acute Oral Toxicity (based on OECD Guideline 425)

Objective: To determine the acute oral median lethal dose (LD₅₀) of **hexamethyldistannane**.

Test Species: Rat (e.g., Sprague-Dawley strain), young adult, healthy, and of a single sex (or both sexes if significant differences are suspected).

Methodology:

- Acclimatization: Animals are acclimatized to laboratory conditions for at least 5 days.
- Fasting: Prior to dosing, animals are fasted overnight (food, but not water, is withheld).
- Dose Preparation: The test substance is prepared to the appropriate concentration. Given its properties, dilution in a suitable vehicle may be necessary.
- Administration: A single dose is administered to each animal by oral gavage.

- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- Necropsy: All animals (those that die during the study and survivors at the end) are subjected to a gross necropsy.
- Data Analysis: The LD₅₀ is calculated using a statistical method (e.g., maximum likelihood).

Representative Protocol for Acute Dermal Toxicity (based on OECD Guideline 402)

Objective: To assess the acute toxicity of **hexamethyldistannane** following dermal application.

Test Species: Rabbit (e.g., New Zealand White), young adult, with healthy, intact skin.

Methodology:

- Preparation of Skin: Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk.
- Application: The test substance is applied uniformly over a shaved area of approximately 10% of the body surface. The application site is covered with a porous gauze dressing and a semi-occlusive bandage for a 24-hour exposure period.
- Observation: Animals are observed for signs of toxicity and skin reactions at the application site. Observations continue for at least 14 days.
- Necropsy: A gross necropsy is performed on all animals at the end of the observation period.

Reactivity and Incompatibilities

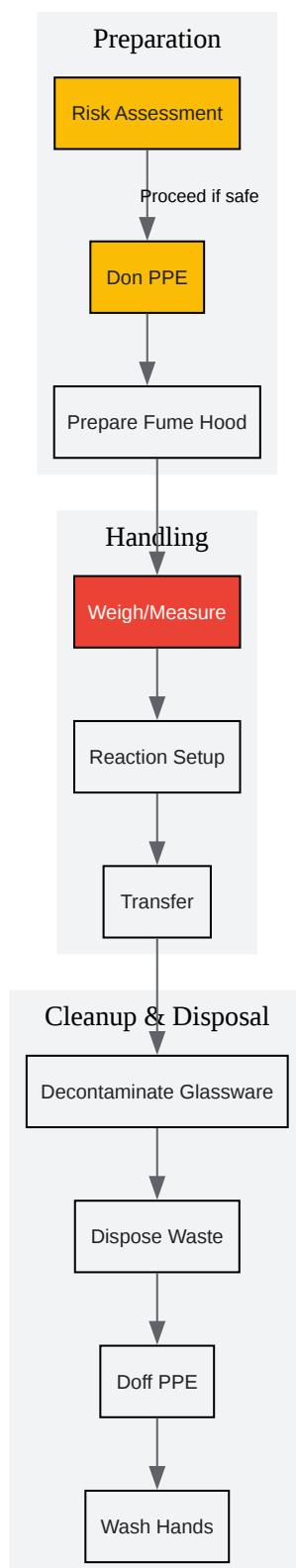
Hexamethyldistannane is stable under recommended storage conditions.^[2] However, it can undergo hazardous reactions with certain substances.

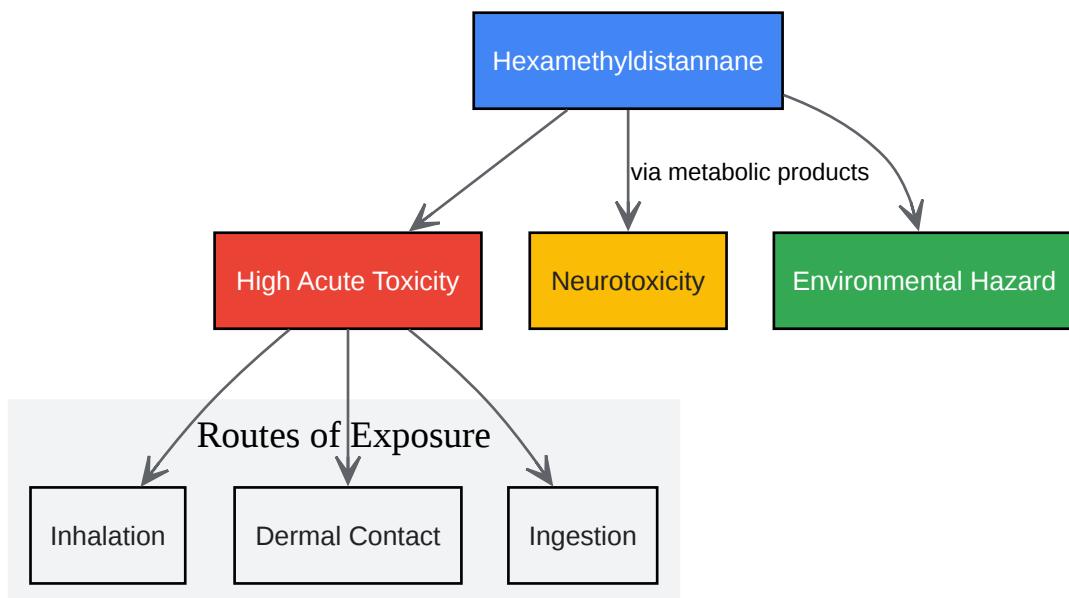
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, and strong reducing agents.^[4]

- Conditions to Avoid: Exposure to air, moisture, direct sunlight, heat, open flames, and other sources of ignition.[1][2][4] Direct sunlight can cause slow degradation to an inorganic tin salt.[2]
- Hazardous Decomposition Products: Thermal decomposition can lead to the release of irritating fumes and organic acid vapors, including carbon monoxide, carbon dioxide, and tin oxides.[2][4]

Visualization of Safety Protocols and Hazard Relationships

The following diagrams, generated using Graphviz, illustrate key safety workflows and the logical relationships of the hazards associated with **hexamethyldistannane**.





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